

avoiding caking and hardening of soda lime granules

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Soda lime

Cat. No.: B591003

[Get Quote](#)

Technical Support Center: Soda Lime Granules

This technical support center provides troubleshooting guidance and answers to frequently asked questions concerning the caking and hardening of **soda lime** granules. The information is tailored for researchers, scientists, and drug development professionals to ensure optimal performance and longevity of the product during experiments.

Troubleshooting Guide: Caked or Hardened Soda Lime Granules

Encountering caked or hardened **soda lime** can compromise experimental results by impeding gas flow and reducing CO₂ absorption efficiency. This guide provides a step-by-step process to diagnose and prevent this issue.

Step 1: Initial Assessment and Observation

- Question: What is the extent of the caking? Are the granules fused into a solid mass, or are they merely clumped together?
- Action: Carefully inspect the **soda lime** canister. If the granules are a solid block, the material is unusable and must be discarded. If they are lightly clumped, the issue might be reversible or limited to a specific area. Fresh **soda lime** should be easily crumbled between gloved fingers; exhausted or caked **soda lime** will feel hard.^[1]

Step 2: Evaluate Environmental and Storage Conditions

- Question: How has the **soda lime** been stored?
- Action: Review your storage protocol against the manufacturer's recommendations.
 - Container Integrity: Ensure the container is always tightly sealed when not in use.[\[2\]](#)[\[3\]](#)
Soda lime deteriorates rapidly when exposed to the atmosphere.[\[4\]](#)[\[5\]](#)
 - Location: Store in a cool, dry, and well-ventilated area.[\[2\]](#)[\[3\]](#)[\[6\]](#) Avoid direct sunlight and high temperatures, which can lead to moisture loss.[\[2\]](#)
 - Humidity: The primary cause of caking is moisture absorption from the environment.[\[7\]](#)[\[8\]](#)
[\[9\]](#) High ambient humidity can cause a saturated salt solution to form on the granule surface, leading to the formation of crystal bridges between particles.[\[7\]](#)

Step 3: Review Handling and Usage Procedures

- Question: How is the **soda lime** handled during and between experiments?
- Action: Improper handling can introduce moisture or compact the granules.
 - Exposure: Minimize the time the storage container is open to the air.
 - Packing: When filling a canister, pack the granules firmly to remove air pockets, but not so tightly as to increase resistance.[\[1\]](#)[\[10\]](#) Over-compaction under pressure can deform granules, increasing contact surface area and promoting caking.[\[7\]](#)[\[9\]](#)
 - Contamination: Ensure the storage area is free from high concentrations of acidic gases like CO₂ or hydrogen sulfide, which will react with the **soda lime**.[\[2\]](#)

Step 4: Corrective and Preventive Actions

- Immediate Action: Discard any **soda lime** that is hard, caked, or has been stored improperly. Do not attempt to break up hardened masses for reuse, as their absorptive capacity and physical properties are compromised.
- Preventive Measures:

- Strict Storage Protocol: Always store **soda lime** in airtight containers in a climate-controlled environment, preferably between 0°C and 35°C (32°F and 95°F).[\[2\]](#)
- Inventory Management: Use a "first-in, first-out" system. Unopened containers have a shelf life of up to three years, but an opened bottle should generally be discarded after one month.[\[1\]](#)[\[2\]](#)
- Proper Canister Packing: When filling canisters, leave a small air gap at the top and gently shake to ensure even distribution without creating large air channels.[\[10\]](#)
- Regular Inspection: Before each use, visually inspect the granules for any signs of clumping or discoloration.

Frequently Asked Questions (FAQs)

Q1: What are the primary components of **soda lime**? A1: Medical-grade **soda lime** is a granular mixture primarily composed of calcium hydroxide (CaO, ~75-80%), water (H₂O, ~15-20%), and a smaller amount of a strong alkali, typically sodium hydroxide (NaOH, ~3-5%), which acts as a catalyst.[\[4\]](#)[\[11\]](#)[\[12\]](#) Some formulations may also contain a small amount of potassium hydroxide (KOH) and silica to reduce dust formation.[\[11\]](#)[\[12\]](#)

Q2: What is the main cause of **soda lime** caking? A2: The primary cause of caking is the absorption of excess moisture, either from ambient air in a poorly sealed container or from the experimental circuit.[\[7\]](#)[\[8\]](#)[\[9\]](#) This moisture dissolves the hydroxides on the granule surface, and subsequent recrystallization forms solid bridges between adjacent granules, causing them to stick together.[\[7\]](#)[\[13\]](#)

Q3: How does moisture content affect **soda lime** performance? A3: Moisture is essential for the CO₂ absorption reaction.[\[1\]](#)[\[11\]](#) Fresh **soda lime** typically contains 13-20% water.[\[12\]](#)[\[14\]](#) If the granules become too dry (below 1.5-5% water content), the reaction rate slows significantly, and the risk of degradation of volatile anesthetics like sevoflurane increases.[\[14\]](#)[\[15\]](#)[\[16\]](#) Conversely, excessive moisture leads to caking, which can obstruct airflow and reduce the effective surface area for CO₂ absorption.[\[7\]](#)[\[17\]](#)

Q4: What are the ideal storage conditions for **soda lime** granules? A4: **Soda lime** should be stored in a tightly closed container to protect it from atmospheric CO₂ and humidity.[\[2\]](#) The ideal storage environment is a clean, dry, and well-ventilated area with a stable temperature

between 0°C and 35°C (32°F and 95°F).[2] Avoid exposure to direct sunlight, high temperatures, and incompatible chemicals or acids.[2]

Q5: My **soda lime** changed color to indicate exhaustion, but reverted to its original color after resting. Can I still use it? A5: No. The color reversion is due to a pH change on the surface of the granules and does not mean the CO₂ absorption capacity has been restored.[1][14][18] The bulk of the active material is still exhausted, and using it poses a risk of hypercapnia.[18]

Q6: Besides color change, how can I determine if my **soda lime** is exhausted? A6: The most reliable method is monitoring the inspired CO₂ concentration with a capnograph; a reading that does not return to zero indicates exhaustion.[18] Other signs include a lack of heat production from the canister (the absorption reaction is exothermic) and the granules becoming hard.[1] [18] Fresh granules are brittle and can be easily crushed.[1]

Data Presentation

Table 1: Key Quantitative Properties of **Soda Lime**

Property	Value	Source(s)
Primary Composition	Calcium Hydroxide (Ca(OH) ₂): ~80%Water (H ₂ O): ~15%Sodium Hydroxide (NaOH): ~5%Potassium Hydroxide (KOH): <0.1%	[12]
Optimal Storage Temperature	0°C to 35°C (32°F to 95°F)	[2]
Ideal Moisture Content (Fresh)	13% - 20%	[12][14]
Critical Low Moisture Content	< 5% (risk of anesthetic degradation below 1.5%)	[14][16]
CO ₂ Absorption Capacity	Approx. 19 to 26 Liters of CO ₂ per 100 g of soda lime	[12]
Shelf Life (Unopened)	Up to 3 years under proper storage conditions	[2]
Recommended Use (Opened)	Discard after 1 month, regardless of use	[1][14]

Experimental Protocols

Protocol 1: Gravimetric Determination of CO₂ Absorption Capacity

- Objective: To quantify the maximum amount of CO₂ that a sample of **soda lime** granules can absorb.
- Methodology:
 - Accurately weigh a clean, dry absorption tube or column (W₁).
 - Fill the tube with a known mass of fresh **soda lime** granules (approx. 50-100 g).
 - Accurately weigh the filled tube (W₂). The initial mass of the **soda lime** is (W₂ - W₁).

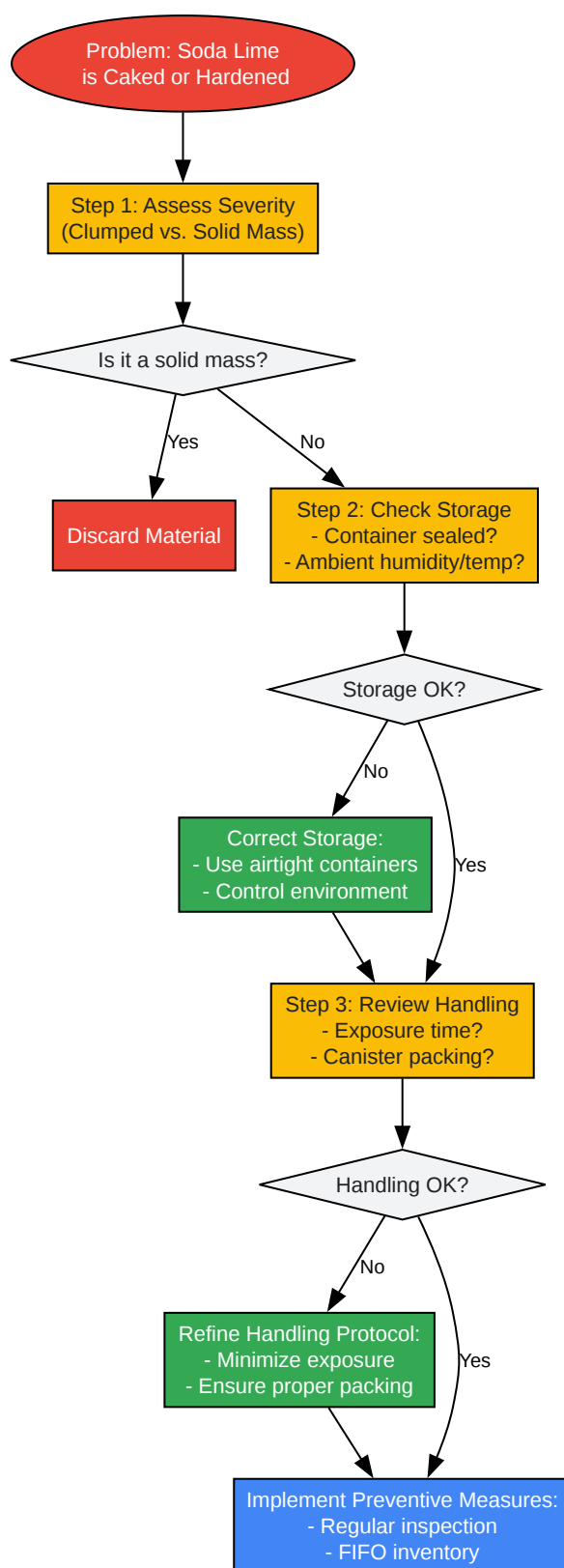
- Pass a controlled stream of a gas mixture containing a known concentration of CO₂ (e.g., 5% CO₂ in air) through the tube at a fixed flow rate (e.g., 1-2 L/min).
- Periodically (e.g., every 15-30 minutes), stop the gas flow and re-weigh the tube (W_x).
- Continue the experiment until the weight of the tube no longer increases, indicating that the **soda lime** is saturated. Record the final weight (W₃).
- The total CO₂ absorbed is (W₃ - W₂).
- Calculate the absorption capacity as liters of CO₂ per 100 g of **soda lime**, using the density of CO₂ to convert mass to volume.

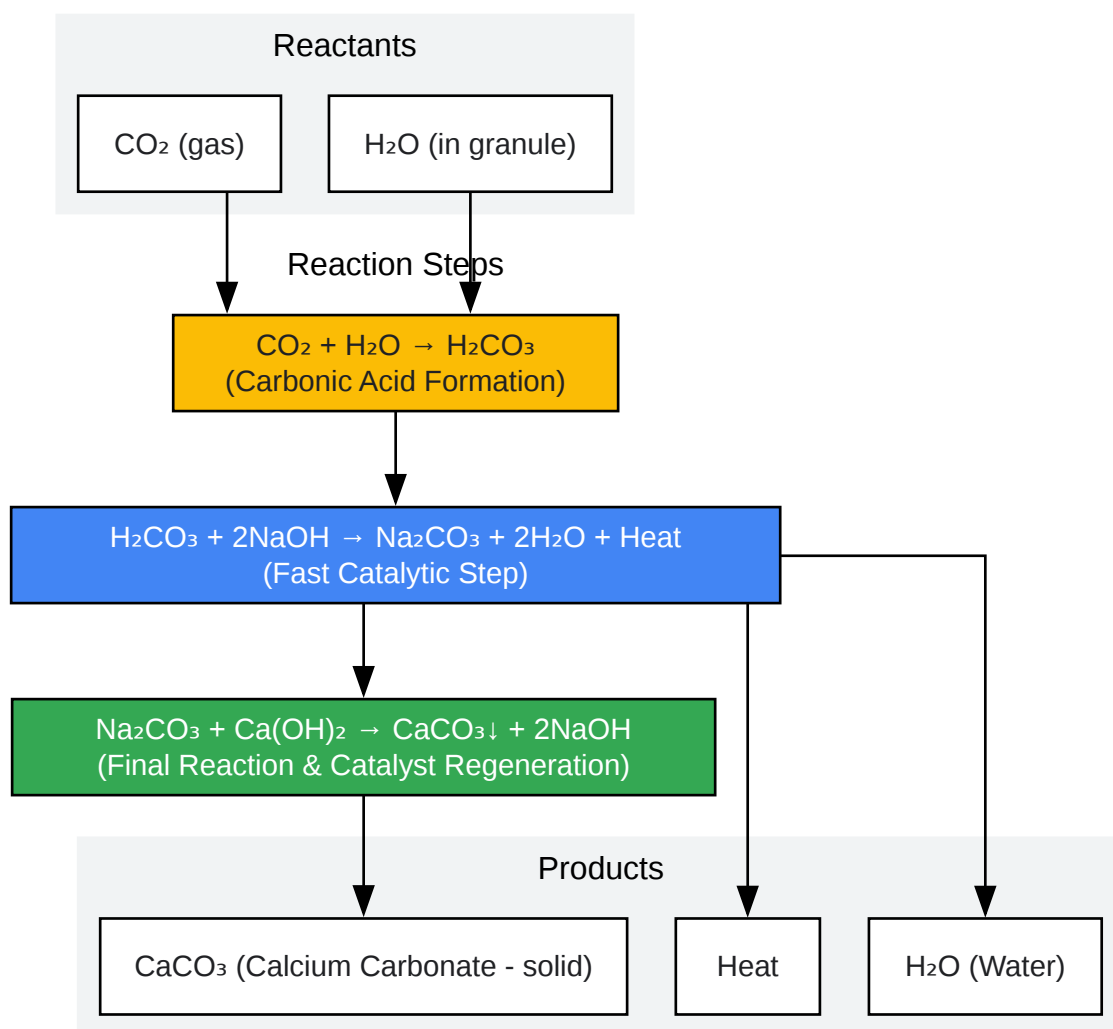
Protocol 2: Assessment of Granule Hardness and Caking Tendency

- Objective: To evaluate the physical integrity of **soda lime** granules and their resistance to caking.
- Methodology:
 - Place a known mass of **soda lime** granules (e.g., 100 g) onto a sieve of a specific mesh size (e.g., 10 mesh) to remove any pre-existing fine particles.
 - Weigh the granules that remain on the sieve (M₁).
 - Transfer these granules into a friability tester or a sealed container with a fixed number of ceramic or steel balls.
 - Tumble or shake the container for a set period (e.g., 10 minutes) at a constant speed to apply mechanical stress.
 - After tumbling, pour the entire sample back onto the original sieve.
 - Weigh the mass of the granules remaining on the sieve (M₂).
 - The percentage of material lost as dust or fine particles (friability) is calculated as: $[(M_1 - M_2) / M_1] * 100$.

- A higher percentage indicates lower granule hardness and a greater potential for dust formation and caking under physical stress.

Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. vetnurse.com.au [vetnurse.com.au]
- 2. Storage and Transportation of Akrosorb Soda Lime [akronhealthcare.in]
- 3. afrilime.co.za [afrilime.co.za]

- 4. collegedunia.com [collegedunia.com]
- 5. Soda lime | Glassmaking, Calcium Carbonate & Sodium Hydroxide | Britannica [britannica.com]
- 6. resources.finalsite.net [resources.finalsite.net]
- 7. fertechinform.org [fertechinform.org]
- 8. limesilo.com [limesilo.com]
- 9. What Causes Powder Caking? - Jenike & Johanson [jenike.com]
- 10. youtube.com [youtube.com]
- 11. Soda lime - Wikipedia [en.wikipedia.org]
- 12. accessanesthesiology.mhmedical.com [accessanesthesiology.mhmedical.com]
- 13. alsultanafert.com [alsultanafert.com]
- 14. media.intersurgical.com [media.intersurgical.com]
- 15. researchgate.net [researchgate.net]
- 16. [Quantification of dehydration of soda lime in clinical circumstances] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Unseen complication of the exhausted soda lime - PMC [pmc.ncbi.nlm.nih.gov]
- 18. dispomed.com [dispomed.com]
- To cite this document: BenchChem. [avoiding caking and hardening of soda lime granules]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b591003#avoiding-caking-and-hardening-of-soda-lime-granules]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com